

Chemical and physical properties of 4-Ethylresorcinol

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Compound of Interest		
Compound Name:	4-Ethylresorcinol	
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An In-depth Technical Guide to **4-Ethylresorcinol** for Researchers, Scientists, and Drug Development Professionals.

This guide provides a comprehensive overview of the chemical and physical properties, experimental protocols, and biological activities of **4-Ethylresorcinol**, a resorcinol derivative with significant applications in the cosmetic and pharmaceutical industries.

Chemical Properties

4-Ethylresorcinol, with the IUPAC name 4-ethylbenzene-1,3-diol, is a synthetic organic compound.[1][2] It belongs to the resorcinol family, characterized by two hydroxyl groups attached to a benzene ring.[1] The addition of an ethyl group at the fourth carbon enhances its stability and performance in various formulations.[1] It is recognized for its role as a skinlightening agent and as an intermediate in the synthesis of dyes and antioxidants.[3]



Property	Value	Source
Molecular Formula	C8H10O2	[3][4][5]
Molecular Weight	138.16 g/mol	[6]
CAS Number	2896-60-8	[3][4][6]
InChI Key	VGMJYYDKPUPTID- UHFFFAOYSA-N	[3][5]
Canonical SMILES	CCC1=C(C=C(C=C1)O)O	[3][5]
рКа	10.06 ± 0.10 (Predicted)	[7]
LogP (o/w)	1.731 (est)	[8]

Physical Properties

4-Ethylresorcinol typically appears as a white to pale brown or light yellow crystalline solid.[2] [3] It may have a faint phenolic odor.[3]

Property	Value	Source
Melting Point	95-98 °C	[6][7]
Boiling Point	273.00 to 274.00 °C @ 760.00 mm Hg (est)	[8]
155 °C @ 10 mmHg	[7][9]	
Flash Point	134.4 °C (est)	[8]
Vapor Pressure	0.003000 mmHg @ 25.00 °C (est)	[8]
Water Solubility	5520 mg/L @ 25 °C (est)	[8]
Solubility	Soluble in alcohol and methanol.[3][8][9] In DMSO, solubility is 100 mg/mL (723.77 mM), requiring ultrasonic assistance.[4][10]	



Experimental Protocols Synthesis of 4-Ethylresorcinol

Method 1: Reduction of 2,4-dihydroxy acetophenone

This method involves the reduction of 2,4-dihydroxy acetophenone to yield **4-Ethylresorcinol**. [11]

- Apparatus: A three-necked round bottom flask equipped with a condenser, addition funnel, and mechanical stirrer.
- Reagents:
 - Raney Nickel and Ni supported on silica (50:50 combination): 15.2 g
 - Ethanol:water (50:50 mixture): 100 ml
 - 2,4-dihydroxy acetophenone: 15.2 g
 - Water:ethanol mixture: 100 ml
 - Acetic acid: 10 ml
 - 1,2-dichloroethane for crystallization.
- Procedure:
 - Add the Raney Nickel and Ni-silica combination to the flask.
 - Add 100 ml of the 50:50 ethanol:water mixture and heat the reaction to reflux.
 - Dissolve the 2,4-dihydroxy acetophenone in 100 ml of the water:ethanol mixture and 10 ml
 of acetic acid. Place this solution in the addition funnel.
 - Slowly add the 2,4-dihydroxy acetophenone solution dropwise to the refluxing mixture.
 - After the addition is complete, filter the reaction mixture through a Millipore filter to obtain a pale yellow solution.



- Concentrate the solution in vacuo to yield a solid.
- Crystallize the solid from 1,2-dichloroethane to obtain 4-Ethylresorcinol. This process
 has an isolated yield of approximately 80%.[11]

Method 2: Clemmensen Reduction of Resacetophenone

This procedure utilizes a zinc amalgam and hydrochloric acid for the reduction.[12]

- · Reagents:
 - Resacetophenone: 50 g
 - Zinc amalgam: 200 g
 - 15% Hydrochloric acid: 600 ml
 - Concentrated hydrochloric acid
 - Common salt
 - Ether
 - Chloroform for crystallization.
- Procedure:
 - Treat 50 g of resacetophenone with 200 g of zinc amalgam and 600 ml of 15% hydrochloric acid.
 - If the reaction becomes too vigorous, temporarily stop heating.
 - Continue heating for about 3 hours, frequently adding concentrated hydrochloric acid.
 - Decant the clear yellowish liquid from the zinc.
 - Saturate the liquid with common salt and extract with ether.
 - Evaporate the ethereal extract. The remaining liquid will solidify.



Crystallize the solid from chloroform to yield pure 4-Ethylresorcinol (approximately 44 g).
 [12]

Analytical Methods

High-Performance Liquid Chromatography (HPLC)

A reverse-phase HPLC method can be used for the analysis of 4-Ethylresorcinol.[13]

- Column: Newcrom R1 or C18 HPLC column.[13]
- Mobile Phase: A mixture of acetonitrile (MeCN), water, and phosphoric acid.[13]
- Mass-Spec (MS) Compatibility: For MS-compatible applications, phosphoric acid should be replaced with formic acid.[13]
- UPLC Applications: Smaller 3 µm particle columns are available for faster UPLC applications.[13] This method is scalable and can be used for preparative separation to isolate impurities.[13]

Biological Activity and Mechanism of Action

4-Ethylresorcinol exhibits notable anti-hyperpigmentation and antioxidant properties.[4] Its primary mechanism of action in cosmetics is the inhibition of tyrosinase, a key enzyme in melanin synthesis.[3] This leads to a reduction in the appearance of dark spots and hyperpigmentation.[3]

Studies have shown that **4-Ethylresorcinol** can:

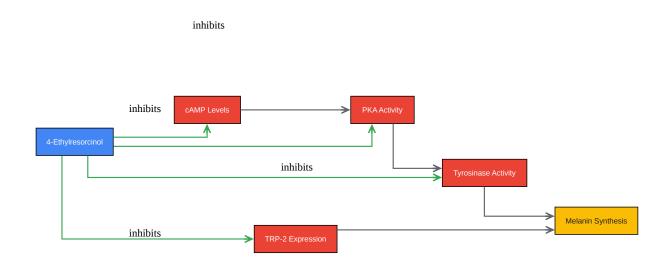
- Inhibit the expression of tyrosinase-related protein 2 (TRP-2).[4][14]
- Reduce the levels of cyclic AMP (cAMP).[4][14]
- Inhibit the activities of protein kinase A (PKA) and tyrosinase in Melan-a cells.[4][14]
- Inhibit lipid peroxidation, demonstrating antioxidant effects, with an IC50 of 38.4 μM in mouse liver microsomes.[4][14]



The hypopigmentary effects of **4-Ethylresorcinol** are associated with the regulation of downstream proteins in the PKA pathway.[15]

Melanin Synthesis Inhibition Pathway

The following diagram illustrates the signaling pathway involved in the inhibition of melanin synthesis by **4-Ethylresorcinol**.



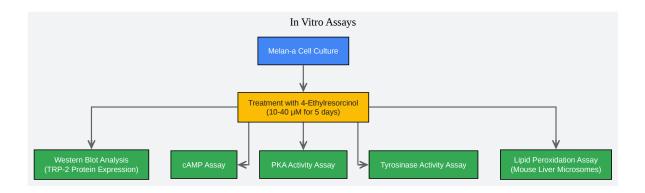
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Caption: Signaling pathway of **4-Ethylresorcinol** in melanin synthesis inhibition.

Experimental Workflows In Vitro Analysis of Anti-Hyperpigmentary Effects

The following workflow outlines the key in vitro assays used to characterize the biological activity of **4-Ethylresorcinol**.





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Caption: Workflow for in vitro analysis of **4-Ethylresorcinol**'s biological effects.

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